

Physical and chemical properties of Tetraethyl methylenediphosphonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetraethyl
methylenediphosphonate*

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An In-depth Technical Guide to Tetraethyl Methylenediphosphonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Tetraethyl methylenediphosphonate** (TEM DP). All quantitative data is summarized for clarity, and where available, experimental methodologies are detailed.

Core Properties and Identifiers

Tetraethyl methylenediphosphonate is an organophosphorus compound recognized for its role as a versatile intermediate in organic synthesis.^[1] It is particularly valuable in the preparation of various phosphonate derivatives, some of which exhibit potential therapeutic activities.^[2]

| Identifier | Value | Reference |
|-------------------|--|---|
| CAS Number | 1660-94-2 | [3] [4] |
| Molecular Formula | C ₉ H ₂₂ O ₆ P ₂ | [1] [3] |
| Molecular Weight | 288.21 g/mol | [1] |
| Canonical SMILES | CCOP(=O)(CP(=O) (OCC)OCC)OCC | |
| InChI Key | STJWVOQLJPNAQL- UHFFFAOYSA-N | |
| Appearance | Clear colorless to yellow-brown liquid | [1] [3] [4] |

Physical Properties

A compilation of the key physical properties of **Tetraethyl methylenediphosphonate** is presented below, offering a snapshot of its behavior under various conditions.

| Property | Value | Conditions | Reference |
|-------------------------|-------------------------|------------|-----------|
| Boiling Point | 171-174 °C | at 11 mmHg | [1][2][5] |
| 319.894 °C | at 760 mmHg | [3] | |
| Density | 1.16 g/mL | at 25 °C | [2][5] |
| 1.149 g/cm ³ | [3] | | |
| Refractive Index | n _{20/D} 1.442 | [2][3][5] | |
| Flash Point | 185.911 °C | [3] | |
| >230 °F | [2][5] | | |
| Vapor Pressure | 0.000616 mmHg | at 25°C | [3] |
| Water Solubility | Slightly miscible | [2][3][5] | |
| LogP | 3.47610 | [3] | |
| XLogP3 | 0.3 | [3] | |

Chemical and Spectroscopic Properties

The chemical characteristics of **Tetraethyl methylenediphosphonate** are crucial for its application in synthesis.

| Property | Value | Reference |
|------------------------------|--------------|-----------|
| Hydrogen Bond Donor Count | 0 | [3] |
| Hydrogen Bond Acceptor Count | 6 | [3] |
| Rotatable Bond Count | 10 | [3] |
| Exact Mass | 288.08916241 | [3] |
| Complexity | 245 | [3] |
| PSA (Polar Surface Area) | 90.68000 | [3] |

Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis and analysis of **Tetraethyl methylenediphosphonate** are not exhaustively documented in publicly available literature, a general overview of synthetic procedures can be compiled from various sources.

Synthesis of **Tetraethyl methylenediphosphonate**:

A common method for the synthesis of **Tetraethyl methylenediphosphonate** involves the reaction of diethyl phosphite with a methylene source in the presence of a base.[6][7][8] One documented procedure utilizes sodium ethoxide, formed from sodium metal and ethanol, which is then reacted with diethyl phosphite.[7][8] The resulting intermediate is subsequently reacted with dichloromethane.[6][7][8] Another approach involves the use of sodium hydride in a polar aprotic solvent like tetrahydrofuran or N,N-dimethylformamide, followed by the addition of dichloromethane.[6][8] The reaction is typically heated to facilitate completion.[6][8] The final product is then isolated through an extractive work-up and purified by vacuum distillation.[6][8]

Analytical Methods:

The characterization of **Tetraethyl methylenediphosphonate** is typically achieved using standard analytical techniques in organic chemistry. These include Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry to confirm the structure and purity of the compound.[1]

Reactivity and Applications in Drug Development

Tetraethyl methylenediphosphonate serves as a key reactant in the synthesis of a variety of molecules with potential therapeutic applications.[2][3] It is a precursor for the synthesis of:

- Bisphosphonates and bisphosphonic acid derivatives with potential anticancer and antischistosomal activities.[2][3]
- Tetrazoloquinoline-based mono- and bisphosphonate esters which have shown potent anti-inflammatory properties.[2][3]
- Inhibitors of various enzymes, such as 3-deoxy-D-arabino-heptulosonate 7-phosphate synthase, matrix metalloproteinases, and farnesyl diphosphate synthase.[2][3]

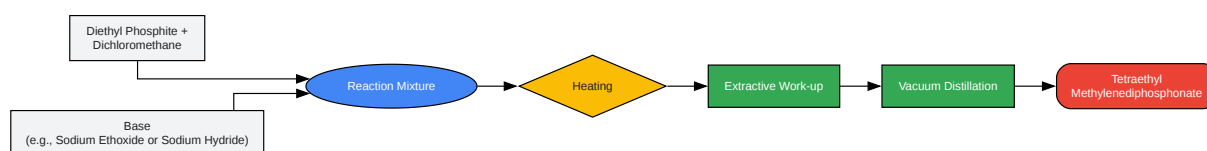
Its utility in the Wittig-Horner reaction also allows for the synthesis of complex molecules like lycopene.[2][3]

Safety Information

Tetraethyl methylenediphosphonate is classified as a skin and eye irritant.[4][9] The intravenous LD50 in mice is reported as 180 mg/kg.[4][9] Appropriate personal protective equipment should be used when handling this compound.

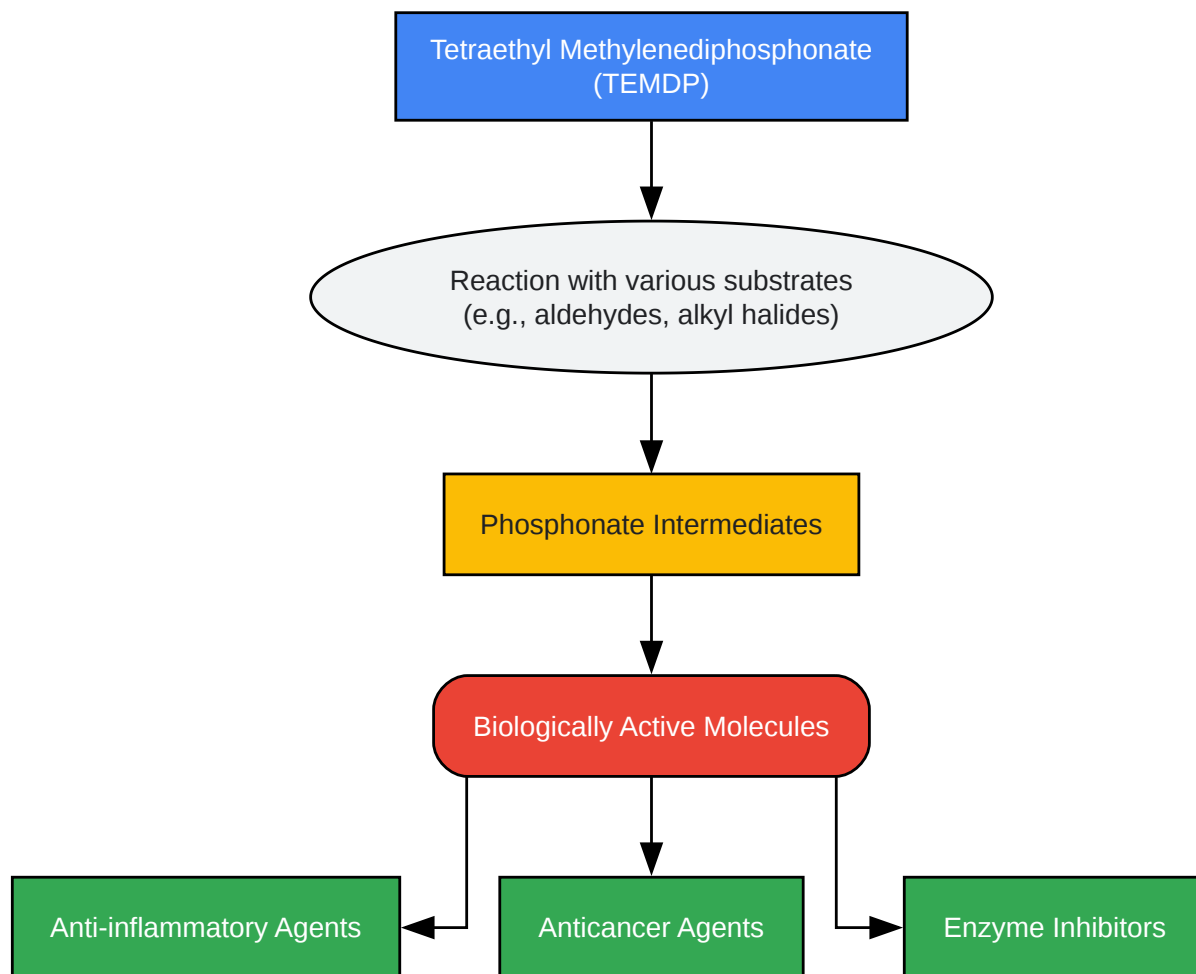
Visualizations

To further elucidate the processes involving **Tetraethyl methylenediphosphonate**, the following diagrams illustrate a generalized synthetic workflow.



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Caption: Generalized workflow for the synthesis of **Tetraethyl methylenediphosphonate**.



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- To cite this document: BenchChem. [Physical and chemical properties of Tetraethyl methylenediphosphonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042493#physical-and-chemical-properties-of-tetraethyl-methylenediphosphonate]

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